

Core Compound: 2-Fluoro-6-iodobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-fluoro-6-iodobenzoate

Cat. No.: B1286850

[Get Quote](#)

2-Fluoro-6-iodobenzoic acid is a halogenated aromatic carboxylic acid that serves as a valuable intermediate in the synthesis of complex organic molecules.^[1] Its structure, featuring a carboxylic acid group, a fluorine atom, and an iodine atom on a benzene ring, provides multiple reactive sites for various chemical transformations.^[1]

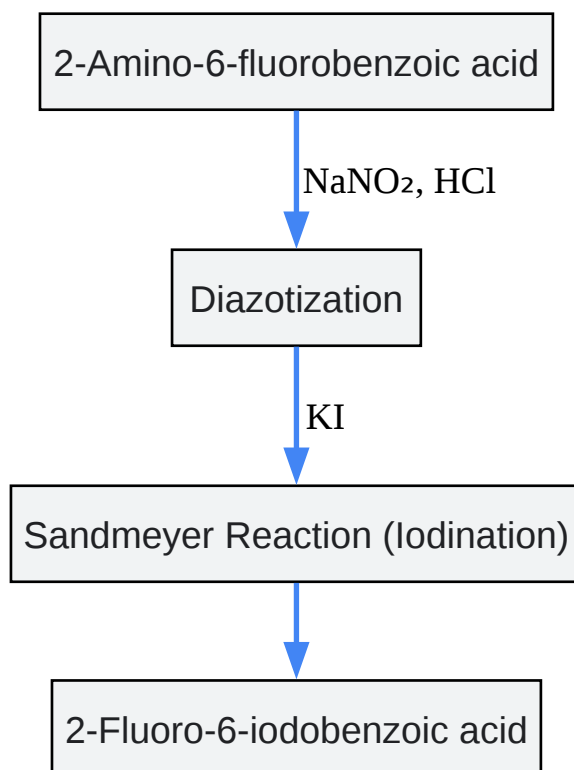
Chemical and Physical Properties

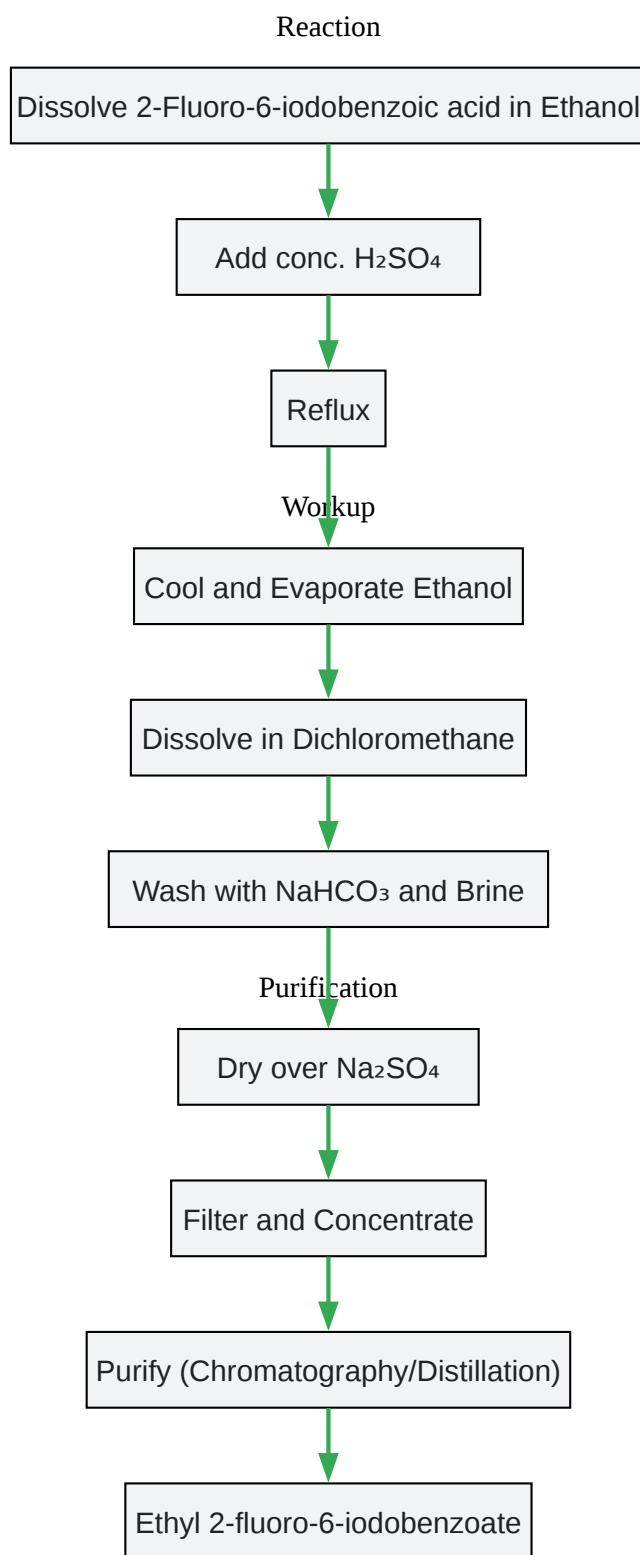
A summary of the key chemical and physical properties of 2-fluoro-6-iodobenzoic acid is presented in the table below.

Property	Value	Reference
CAS Number	111771-08-5	^[2] ^[3]
Molecular Formula	C ₇ H ₄ FO ₂	^[3]
Molecular Weight	266.01 g/mol	^[3]
Appearance	White to cream to yellow to pale brown powder	^[2]
Melting Point	121.5-130.5 °C	^[2]
Purity	≥97%	
Storage	4°C, protect from light	^[3]

Synthesis of 2-Fluoro-6-iodobenzoic Acid

2-Fluoro-6-iodobenzoic acid can be synthesized from 2-amino-6-fluorobenzoic acid as a starting material. A general workflow for its synthesis is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. 2-Fluoro-6-iodobenzoïque, 97 %, Thermo Scientific Chemicals 5 g | Buy Online [thermofisher.com]
- 3. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Core Compound: 2-Fluoro-6-iodobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286850#ethyl-2-fluoro-6-iodobenzoate-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

